

# An In-depth Technical Guide to 4-Bromo-N-ethyl-2-nitroaniline

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## Compound of Interest

Compound Name: 4-Bromo-N-ethyl-2-nitroaniline

Cat. No.: B1343975

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This technical guide provides a comprehensive overview of the chemical and physical properties of **4-Bromo-N-ethyl-2-nitroaniline**, tailored for researchers, scientists, and professionals in drug development.

## Core Molecular Data

The fundamental molecular characteristics of **4-Bromo-N-ethyl-2-nitroaniline** are summarized below.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>9</sub> BrN <sub>2</sub> O <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	245.07 g/mol	<a href="#">[1]</a>
CAS Number	56136-82-4	<a href="#">[1]</a>

## Physicochemical Properties

A summary of computed physicochemical properties is provided in the table below, offering insights into the compound's behavior in various chemical environments.

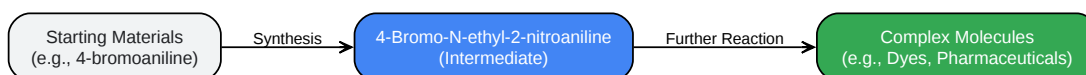
Property	Value
TPSA (Topological Polar Surface Area)	55.17
LogP	2.7891
Hydrogen Bond Acceptors	3
Hydrogen Bond Donors	1
Rotatable Bonds	3

## Experimental Protocols & Further Research

Detailed experimental protocols, including synthesis, purification, and analytical methods for **4-Bromo-N-ethyl-2-nitroaniline**, are not extensively documented in publicly available literature. Similarly, information regarding its specific signaling pathways or detailed experimental workflows in biological systems is not readily available. The compound is primarily classified as a chemical intermediate.[2]

## Logical Relationship: Synthesis Precursor

The following diagram illustrates the logical position of **4-Bromo-N-ethyl-2-nitroaniline** as a building block in chemical synthesis.



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Caption: Role of **4-Bromo-N-ethyl-2-nitroaniline** in synthesis.

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## References

- 1. chemscene.com [chemscene.com]
- 2. Page loading... [wap.guidechem.com]
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